

Salfredin A3: Uncharted Territory in Chemical Biology

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Compound of Interest

Compound Name: Salfredin A3

Cat. No.: B15574172

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Despite a comprehensive search of available scientific literature and databases, **Salfredin A3** remains an enigmatic molecule with no documented applications in the field of chemical biology. As a result, the creation of detailed application notes and experimental protocols is not possible at this time.

Researchers, scientists, and drug development professionals should be aware that while the chemical structure of **Salfredin A3** is known, its biological activity, mechanism of action, and potential as a chemical tool are yet to be publicly reported.

Chemical Identity

Salfredin A3 is identified by the following chemical properties:

Property	Value
Molecular Formula	C ₁₈ H ₁₉ NO ₉
IUPAC Name	2-[(2S)-2-[(1R)-1-carboxyethyl]-4-hydroxy-7-oxo-3,5-dihydro-2H-furo[2,3-f]isoindol-6-yl]pentanedioic acid[1]
Molecular Weight	393.3 g/mol [1]
Synonyms	CHEBI:203473, HY-N14447[1]

Current Status and Future Outlook

At present, there are no published studies detailing the use of **Salfredin A3** in any biological assays, nor are there any descriptions of its interactions with cellular targets or pathways. The absence of such data means that no signaling pathways, experimental workflows, or quantitative data can be presented.

The journey of a molecule from a chemical entity to a validated tool for chemical biology involves extensive research, including target identification, mechanism of action studies, and validation in various biological systems. **Salfredin A3** has not yet appeared in the scientific literature in any of these contexts.

Therefore, the scientific community awaits initial studies that might uncover the potential of **Salfredin A3** as a probe, inhibitor, or modulator of biological processes. Until such research is published, its utility as a tool for chemical biology remains purely speculative. Researchers interested in this molecule would need to undertake foundational research to determine its biological properties.

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References

- 1. Salfredin A3 | C₁₈H₁₉NO₉ | CID 10069131 - PubChem [pubchem.ncbi.nlm.nih.gov]
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